

Technical Guide to Health and Safety for Handling 4-Nitrocinnamic Acid

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Compound of Interest

Compound Name: *z*-4-Nitrocinnamic acid

Cat. No.: B15239298

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety considerations, handling procedures, and relevant biological data for 4-nitrocinnamic acid (CAS No. 619-89-6). The information is intended to support safe laboratory practices and inform risk assessments in research and development settings.

Chemical and Physical Properties

4-Nitrocinnamic acid is a yellow crystalline powder.^[1] It is characterized by the presence of a nitro group and a carboxylic acid functional group on a cinnamic acid backbone.^[1] Key physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	619-89-6	[2][3]
Molecular Formula	C ₉ H ₇ NO ₄	[2][4]
Molecular Weight	193.16 g/mol	[2][4]
Appearance	Yellow crystalline powder	[1][4]
Melting Point	289 °C (decomposes)	[5][6]
Boiling Point	346 °C at 760 mmHg	[3]
Solubility	Sparingly soluble in water, soluble in ethanol, acetone, DMSO.	[1][7][8]
Stability	Stable under recommended storage conditions.	[1][3]

Hazard Identification and GHS Classification

4-Nitrocinnamic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[2] It is crucial to be aware of its GHS classification for proper handling and risk mitigation.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Sources:[2][3][4]

Signal Word: Warning[2][3]

Pictograms:

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work in a well-ventilated area. Use only outdoors or in a chemical fume hood.[2][3]
- Facilities storing or utilizing this material should be equipped with an eyewash fountain and a safety shower.[2][9]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear approved safety glasses with side-shields or goggles. A face shield may be appropriate for certain operations.[2]
- Skin Protection: Wear protective gloves (chemically resistant) and a laboratory coat.[2]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH- or CEN-certified respirator.[2]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid breathing dust.[2][3]
- Wash hands thoroughly after handling.[2][3]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]

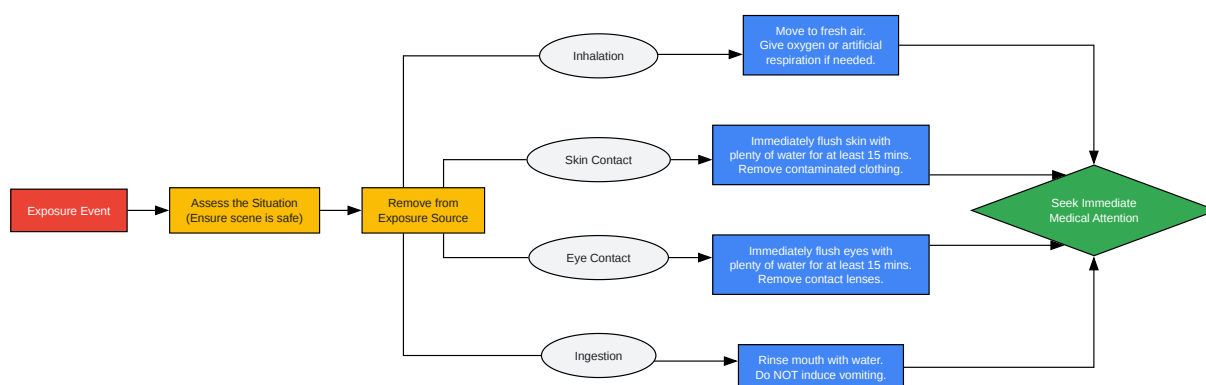
Storage Conditions

- Store in a tightly closed container.[2][3]

- Keep in a cool, dry, and well-ventilated area.[1][2]
- Store away from incompatible substances such as strong oxidizing agents, strong acids, and strong alkalis.[3]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure. The logical flow for responding to an exposure event is outlined below.

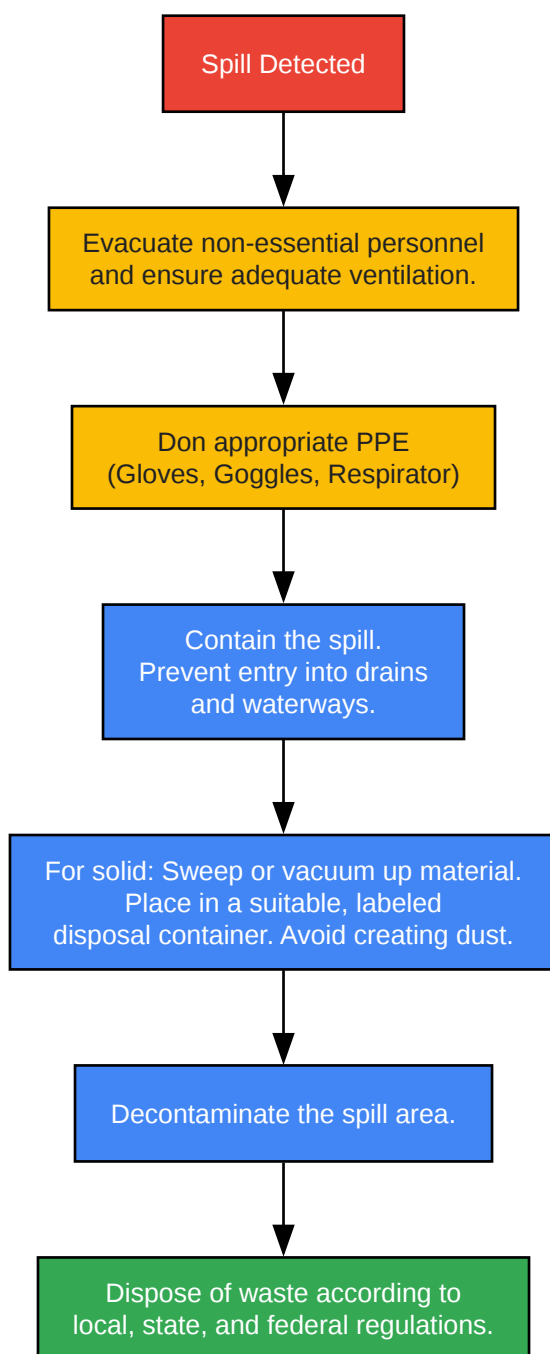


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Caption: First aid response workflow for 4-nitrocinnamic acid exposure.

Accidental Release Measures

In case of a spill, follow established emergency procedures to contain and clean up the material safely.



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Caption: Workflow for handling a laboratory spill of 4-nitrocinnamic acid.

Toxicological and Biological Information

Summary of Toxicological Effects

- **Acute Effects:** Causes irritation to the skin, eyes, and respiratory system.[2] Skin contact may lead to inflammation, itching, scaling, and redness.[2] Eye contact can cause redness, pain, and severe damage.[2] Inhalation may irritate the lungs and respiratory system.[2] Harmful if swallowed.[3]
- **Chronic Effects:** No specific data on chronic toxicity is available. It is not classified as a carcinogen by IARC, NTP, or OSHA.[2]
- **Quantitative Data:** Acute toxicity data is limited. One source notes a lethal dose greater than 250 mg/kg in intraperitoneal studies with mice, which caused changes in motor activity and ataxia.[4]

Biological Activity: Tyrosinase Inhibition

4-Nitrocinnamic acid has been identified as a photosensitive compound with inhibitory effects on tyrosinase, a key enzyme in melanin synthesis.[8] Understanding its interaction with biological targets like tyrosinase is relevant for drug development and toxicology.

Experimental Protocol: Tyrosinase Inhibition Assay

The following section outlines a typical experimental methodology used to characterize the inhibitory effect of 4-nitrocinnamic acid on tyrosinase, based on published studies. This protocol is intended for informational purposes for a qualified scientific audience.

Principle

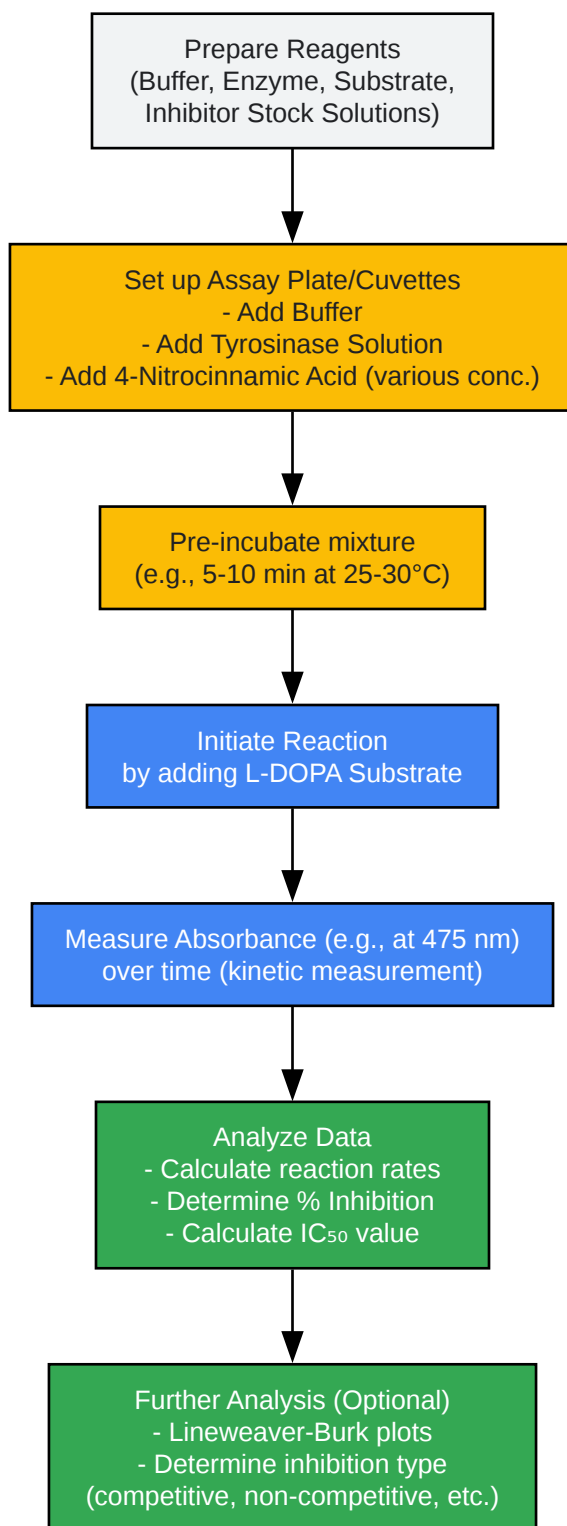
The assay measures the ability of a compound to inhibit the enzymatic activity of tyrosinase. The enzyme catalyzes the oxidation of substrates like L-tyrosine or L-DOPA, leading to the formation of dopachrome, which can be quantified spectrophotometrically by measuring the absorbance at a specific wavelength (e.g., 475 nm). The rate of dopachrome formation is inversely proportional to the inhibitory activity of the test compound.

Materials

- Mushroom Tyrosinase
- L-DOPA (substrate)

- 4-Nitrocinnamic acid (test inhibitor)
- Phosphate buffer (e.g., pH 6.8)
- Spectrophotometer (plate reader or cuvette-based)
- 96-well plates or cuvettes

Methodology



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Caption: Experimental workflow for a tyrosinase inhibition kinetics assay.

Procedure Steps:

- **Preparation:** Prepare stock solutions of mushroom tyrosinase, L-DOPA, and 4-nitrocinnamic acid in an appropriate buffer.
- **Assay Setup:** In a 96-well plate or cuvette, combine the buffer, tyrosinase solution, and varying concentrations of 4-nitrocinnamic acid. Include control wells without the inhibitor.
- **Pre-incubation:** Allow the enzyme and inhibitor to pre-incubate for a short period to facilitate binding.
- **Reaction Initiation:** Start the enzymatic reaction by adding the L-DOPA substrate to all wells.
- **Measurement:** Immediately begin monitoring the change in absorbance over time using a spectrophotometer.
- **Data Analysis:** Calculate the initial reaction rates from the linear portion of the absorbance curves. Determine the percentage of inhibition for each concentration of 4-nitrocinnamic acid relative to the control. The IC_{50} value (the concentration of inhibitor required to reduce enzyme activity by 50%) can then be calculated. Further kinetic analysis, such as Lineweaver-Burk plots, can be used to determine the mechanism of inhibition.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Waste generators must determine if a discarded chemical is classified as hazardous waste. Do not allow the product to enter drains or waterways.^[2]

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety review or professional judgment. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling any chemical.

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